

Synthesis of Novel BINAM Derivatives for Catalysis: An In-depth Technical Guide

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Compound of Interest

Compound Name: *1,1'-Binaphthyl-2,2'-diamine*

CAS No.: 4488-22-6

Cat. No.: B1221581

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Introduction

Axially chiral **1,1'-binaphthyl-2,2'-diamine** (BINAM) and its derivatives have emerged as a privileged class of ligands and organocatalysts in asymmetric catalysis. The unique C2-symmetric chiral backbone of BINAM provides a well-defined stereochemical environment, enabling high levels of enantiocontrol in a wide range of chemical transformations. This technical guide provides a comprehensive overview of the synthesis of novel BINAM derivatives and their applications in catalysis, with a focus on palladium-catalyzed amination products, prolinamide derivatives, and N-heterocyclic carbene (NHC) ligands. This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

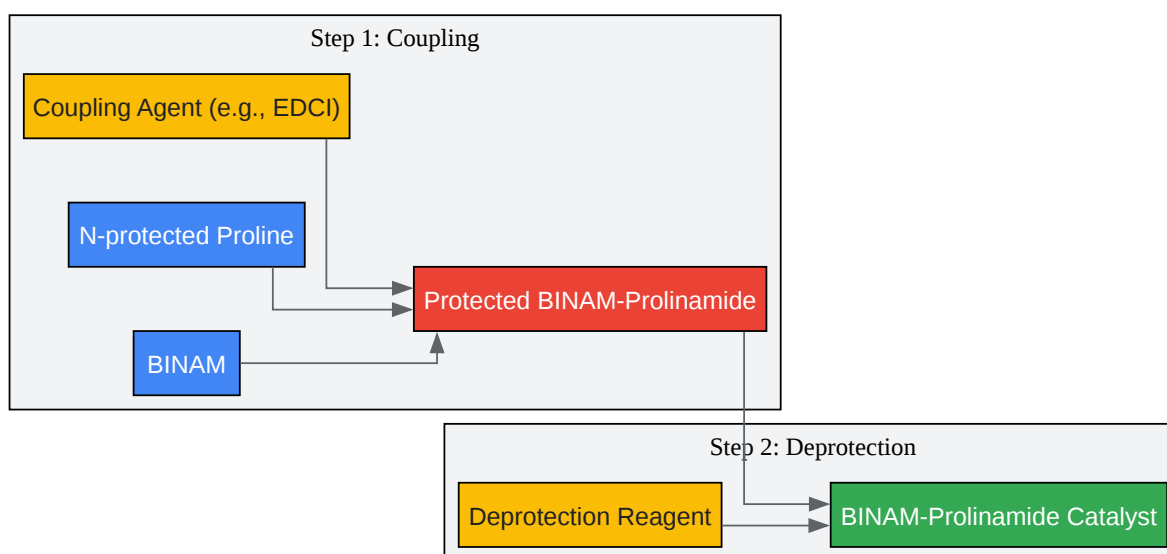
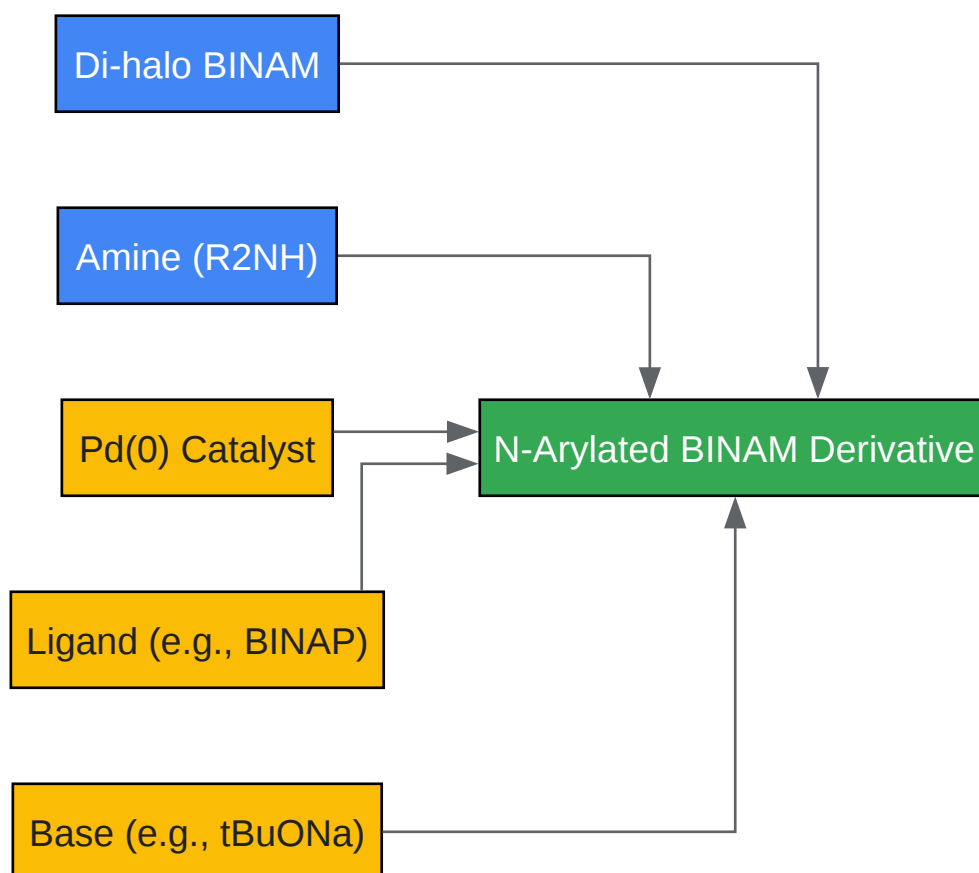
Synthesis of N-Arylated BINAM Derivatives via Palladium-Catalyzed Amination

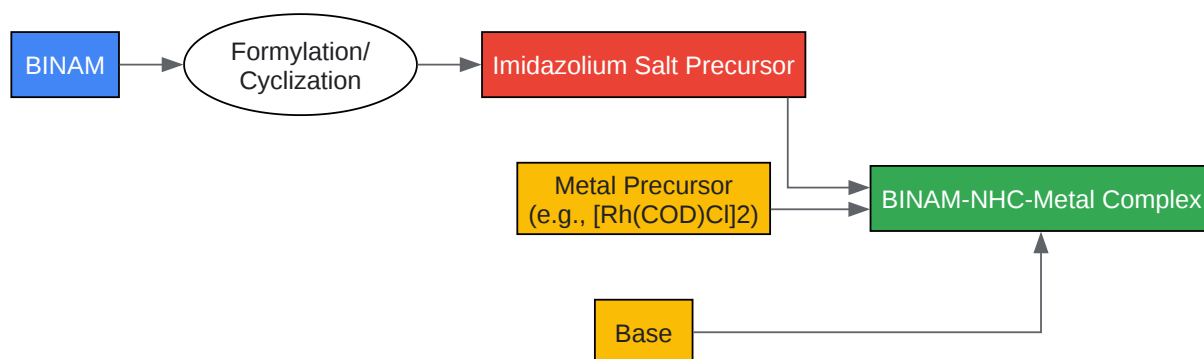
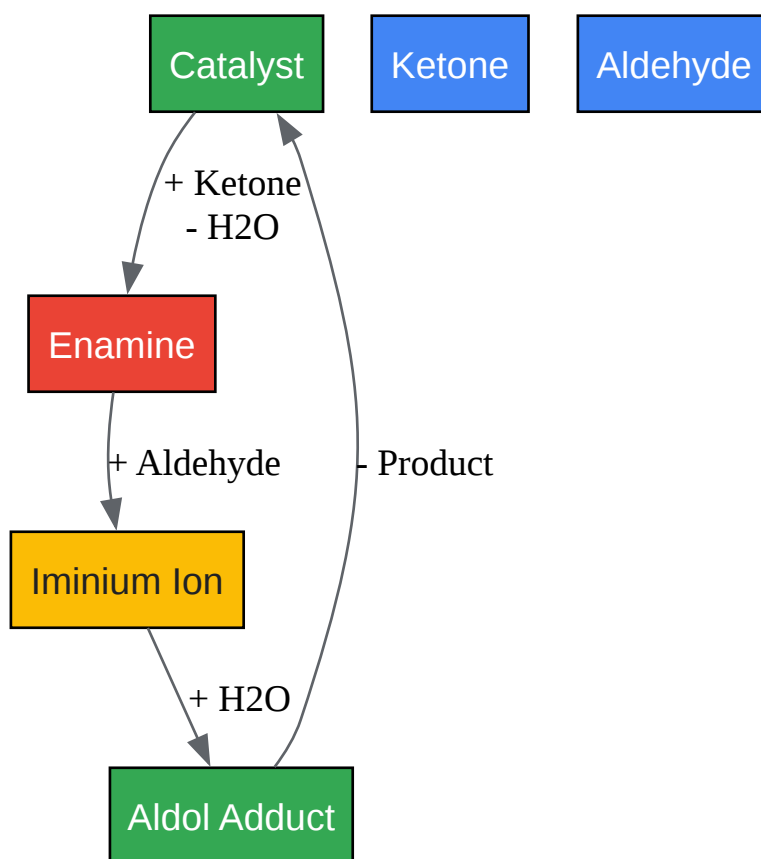
Palladium-catalyzed amination, particularly the Buchwald-Hartwig amination, stands out as a powerful method for the synthesis of N-arylated BINAM derivatives. This reaction allows for the formation of C(sp²)-N bonds, enabling the introduction of a wide array of substituents onto the

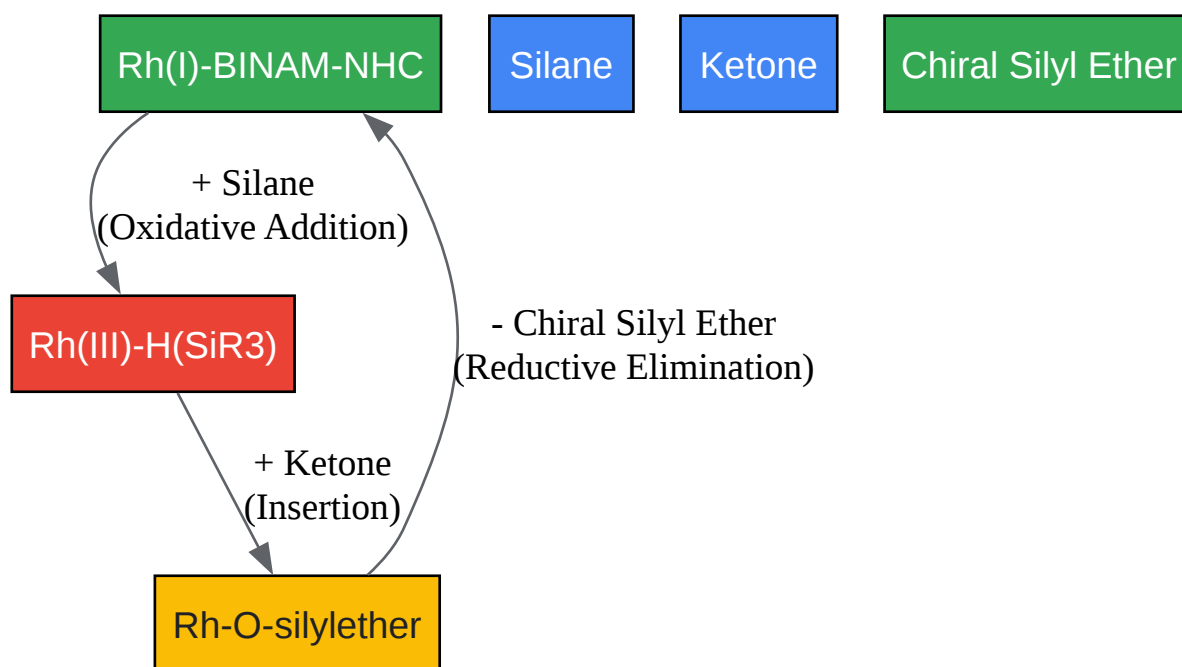
BINAM core, thereby tuning its steric and electronic properties for specific catalytic applications.

General Reaction Scheme

The synthesis typically involves the cross-coupling of a dihalo-BINAM derivative with a primary or secondary amine in the presence of a palladium catalyst, a suitable phosphine ligand, and a base.







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